

Bcl-2-IN-5: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: *Bcl-2-IN-5*
CAS No.: *2728752-20-1*
Cat. No.: *B15584216*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility and preparation of **Bcl-2-IN-5** for in vitro experiments. This document is intended to guide researchers in the effective use of this potent B-cell lymphoma 2 (Bcl-2) inhibitor in cancer research and drug development.

Product Information

Bcl-2-IN-5 is a highly potent and selective small molecule inhibitor of the Bcl-2 protein. Overexpression of Bcl-2 is a common feature in many cancers, where it promotes cell survival by sequestering pro-apoptotic proteins. By inhibiting Bcl-2, **Bcl-2-IN-5** restores the apoptotic signaling pathway, leading to the programmed death of cancer cells.

Table 1: Chemical and Physical Properties of **Bcl-2-IN-5**

Property	Value
Molecular Formula	C55H63FN8O8S
Molecular Weight	1015.20 g/mol
CAS Number	2728752-20-1

Mechanism of Action

Bcl-2-IN-5 functions as a BH3 mimetic. It binds with high affinity to the BH3-binding groove of the anti-apoptotic protein Bcl-2. This action displaces pro-apoptotic "BH3-only" proteins (e.g., Bim, Bad, Puma), which are then free to activate the effector proteins BAX and BAK. Activated BAX and BAK oligomerize on the mitochondrial outer membrane, leading to mitochondrial outer membrane permeabilization (MOMP), the release of cytochrome c, and subsequent activation of caspases, ultimately resulting in apoptosis.[\[1\]](#)[\[2\]](#)

Table 2: In Vitro Inhibitory Activity of **Bcl-2-IN-5**

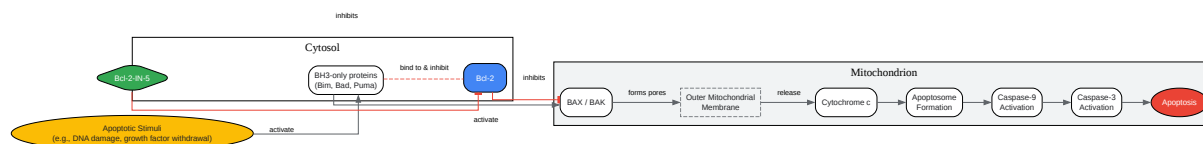
Target	IC50 (nM)
Bcl-2 (wild type)	0.12
Bcl-2 (D103Y mutant)	0.14
Bcl-2 (G101V mutant)	0.22

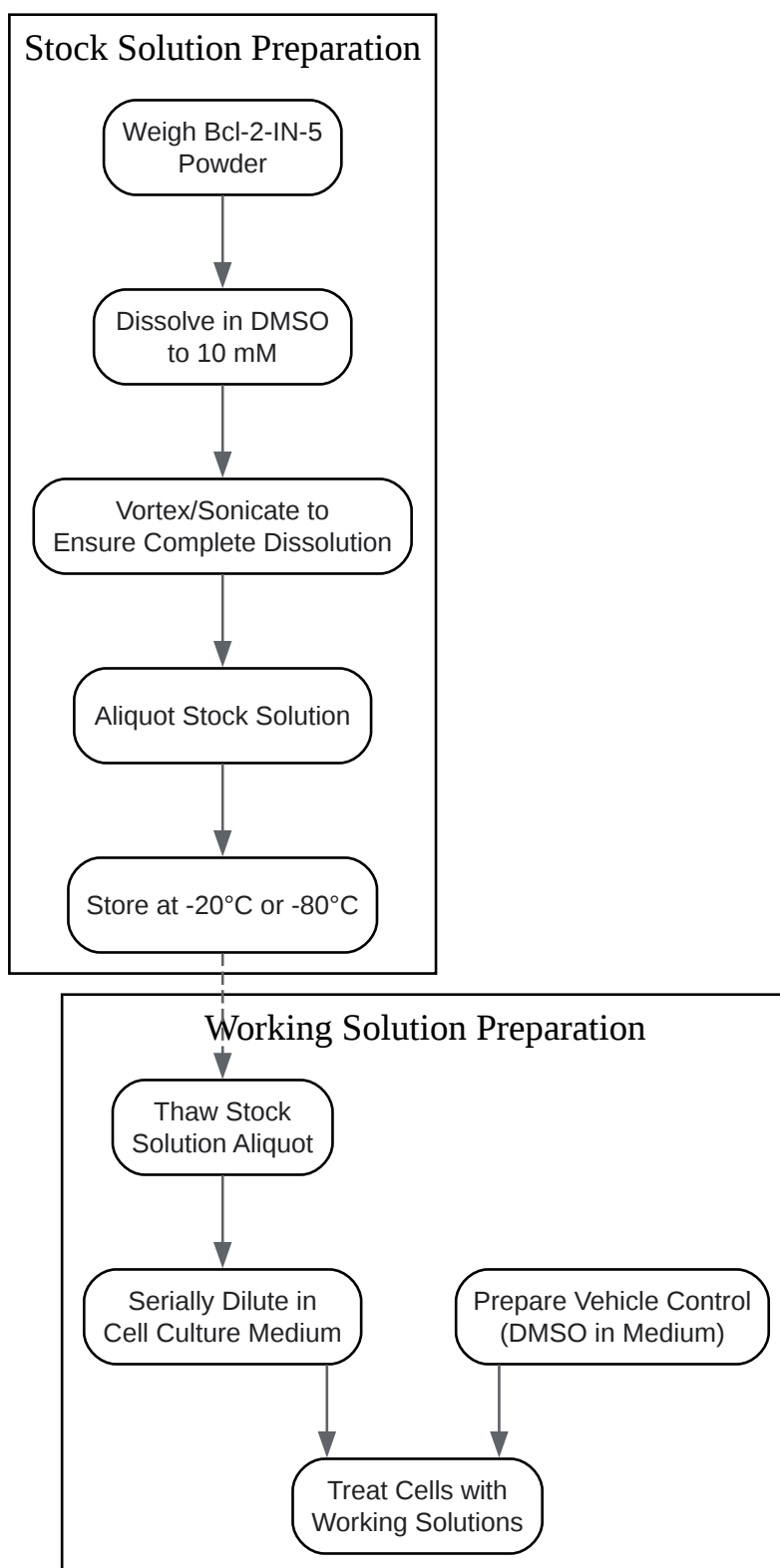
Table 3: Cellular Activity of **Bcl-2-IN-5**

Cell Line	IC50 (nM)
RS4;11 (Bcl-2-G101V knock-in)	0.2
RS4;11	0.44

Bcl-2 Signaling Pathway and Inhibition by Bcl-2-IN-5

The following diagram illustrates the intrinsic apoptotic pathway and the mechanism of action of **Bcl-2-IN-5**.





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References

- 1. biosb.com [biosb.com]
- 2. benchchem.com [benchchem.com]
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